

Aromatase-IN-2: Application Notes and Protocols for Metabolic Studies

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Compound of Interest

Compound Name: Aromatase-IN-2

Cat. No.: B10802298

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Introduction

Aromatase-IN-2 is a potent and selective inhibitor of aromatase (CYP19A1), the key enzyme responsible for the conversion of androgens to estrogens. With an IC₅₀ value of 1.5 μ M, **Aromatase-IN-2** serves as a valuable research tool for investigating the role of estrogen biosynthesis in various physiological and pathological processes, particularly in the field of metabolic studies. This document provides detailed application notes and experimental protocols for the use of **Aromatase-IN-2** in studying its effects on metabolism.

Aromatase inhibitors are known to impact metabolic homeostasis, with studies reporting effects on lipid metabolism, insulin sensitivity, and body weight.^{[1][2][3]} These effects are primarily attributed to the systemic or local reduction of estrogens. **Aromatase-IN-2**, with its defined potency, allows for the precise investigation of these metabolic consequences in both in vitro and in vivo models.

Physicochemical Properties and Data Presentation

A summary of the key quantitative data for **Aromatase-IN-2** is presented below.

Property	Value	Reference
IUPAC Name	N-(pyridin-4-ylmethyl)adamantane-1-carboxamide	N/A
Synonyms	WAY-604116	N/A
CAS Number	121768-39-6	N/A
Molecular Formula	C17H22N2O	N/A
Molecular Weight	270.37 g/mol	N/A
IC50 (Aromatase)	1.5 μ M	N/A

Note: As specific experimental data on the metabolic effects of **Aromatase-IN-2** is not yet widely published, the following tables present hypothetical yet representative data based on typical outcomes of aromatase inhibition studies.

Table 1: Effect of **Aromatase-IN-2** on Adipocyte Differentiation and Lipid Accumulation in 3T3-L1 Cells

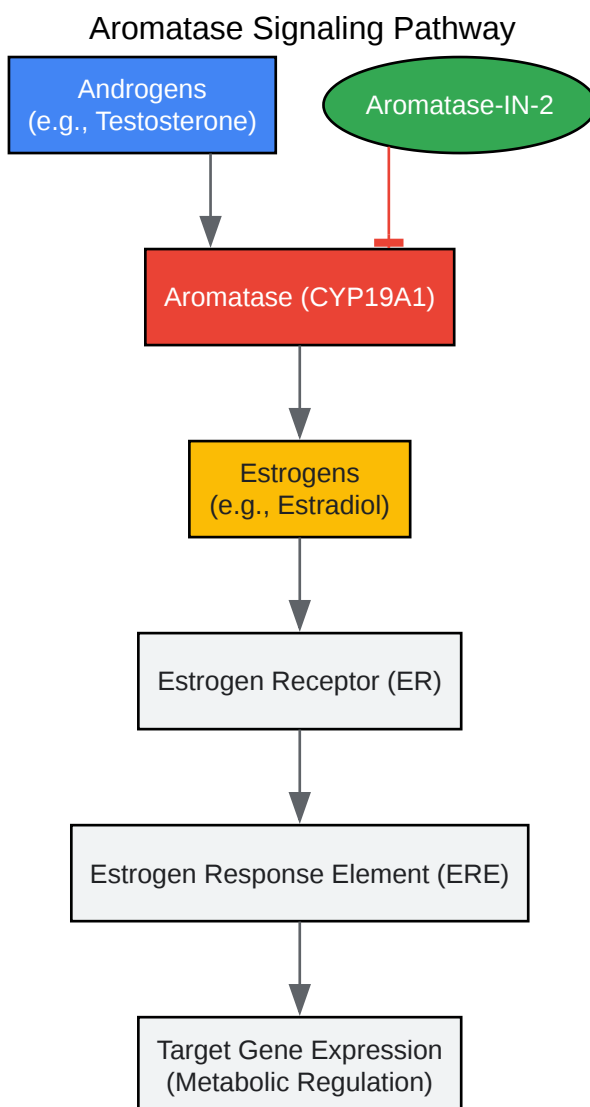
Treatment	Concentration (μ M)	Triglyceride Content (% of Control)	Adiponectin Secretion (ng/mL)
Control (Vehicle)	-	100 \pm 5.2	8.5 \pm 0.7
Aromatase-IN-2	0.5	92 \pm 4.8	7.9 \pm 0.6
Aromatase-IN-2	1.5	78 \pm 6.1	6.8 \pm 0.5
Aromatase-IN-2	5.0	65 \pm 5.5	5.4 \pm 0.4
Letrozole (Positive Control)	1.0	75 \pm 6.3	6.5 \pm 0.6

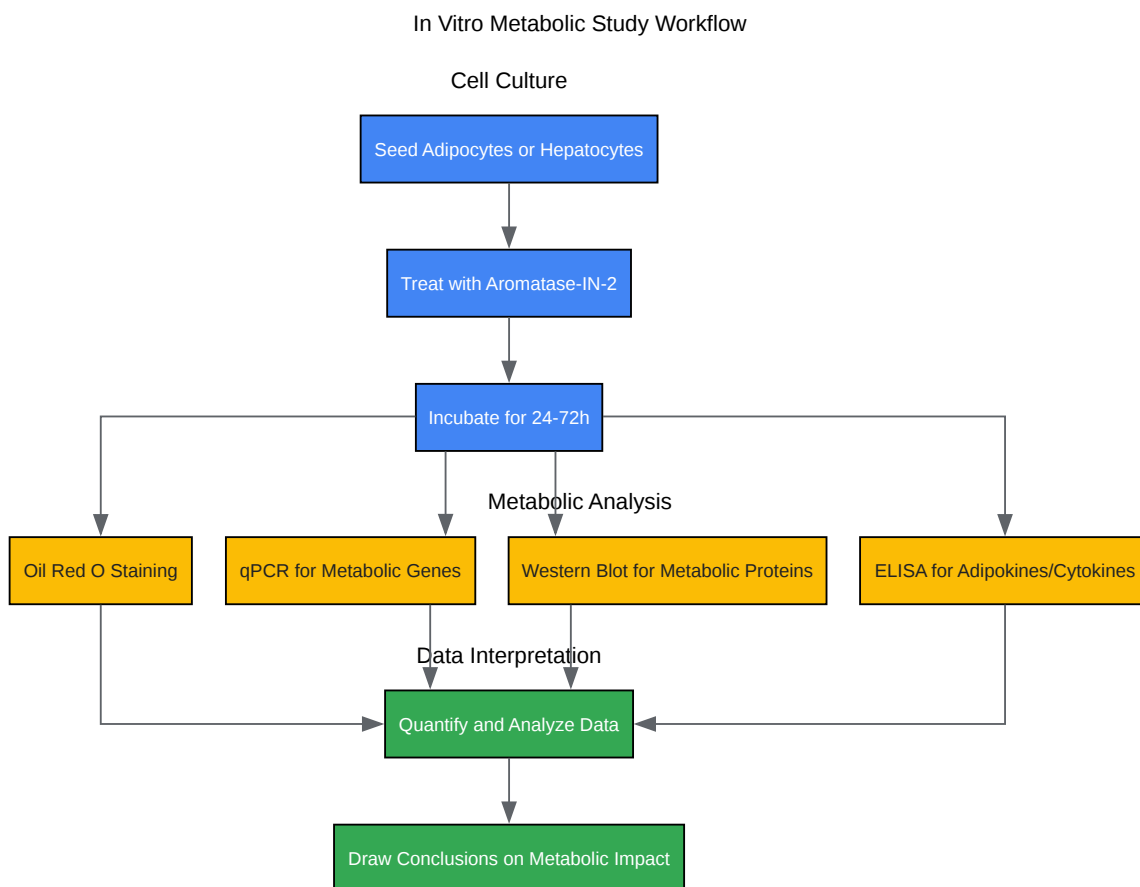
Table 2: In Vivo Metabolic Parameters in Ovariectomized Mice Treated with **Aromatase-IN-2**

Treatment Group (n=8)	Dosage (mg/kg/day)	Body Weight Change (%)	Serum Cholesterol (mg/dL)	Glucose Tolerance (AUC)
Vehicle Control	-	+15.2 ± 2.1	120 ± 8	15000 ± 950
Aromatase-IN-2	10	+18.5 ± 2.5	145 ± 10	17500 ± 1100
Aromatase-IN-2	30	+22.1 ± 2.8	162 ± 12	19800 ± 1250
Letrozole	5	+20.8 ± 2.6	158 ± 11	19200 ± 1200

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway affected by **Aromatase-IN-2** and a typical experimental workflow for its evaluation.





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